

Application of KIN1148 in Flavivirus Vaccine Research

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Compound of Interest

Compound Name: KIN1148

Cat. No.: B608346

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Application Note

Introduction

KIN1148 is a novel, small-molecule adjuvant that stimulates innate immunity through the activation of the RIG-I (Retinoic acid-inducible gene I) signaling pathway.[1][2][3] As an agonist of Interferon Regulatory Factor 3 (IRF3), **KIN1148** initiates a cascade that leads to the expression of antiviral genes and pro-inflammatory cytokines.[2][3][4][5] While extensively studied as a potent adjuvant for influenza vaccines, its mechanism of action holds significant promise for enhancing the efficacy of vaccines against flaviviruses, such as Dengue, Zika, and West Nile virus.[1][2][3][5][6][7] This document provides a detailed overview of the potential applications and experimental protocols for utilizing **KIN1148** in flavivirus vaccine research.

Mechanism of Action

KIN1148 functions by directly binding to RIG-I, a key cytosolic pattern-recognition receptor that detects viral RNA.[2][3] This binding event triggers a conformational change in RIG-I, leading to the activation of downstream signaling pathways involving both IRF3 and NF- κ B.[2][3] The subsequent translocation of activated IRF3 and NF- κ B to the nucleus induces the transcription of a range of immunomodulatory cytokines and chemokines, distinct from a type I interferon-dominant response.[2][3][6] This targeted immune stimulation enhances both humoral and cellular adaptive immune responses to co-administered vaccine antigens.[2][3][5][6]

Data Presentation

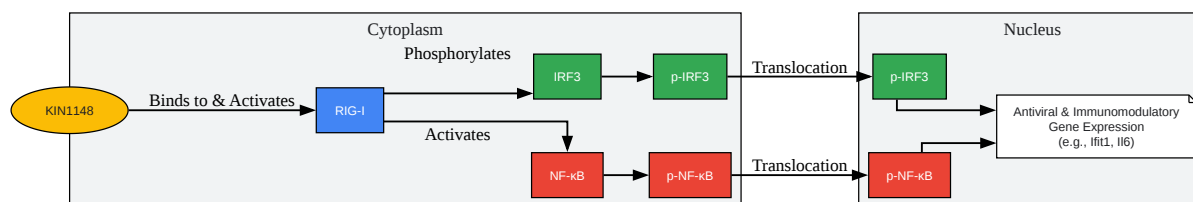
Table 1: In Vitro Activity of **KIN1148**

Cell Line	Assay	Concentration	Observed Effect	Reference
HEK293	Western Blot	10-20 μ M	Phosphorylation of IRF3 and NF- κ B p65	[2]
Huh7	IRF3 Activation Screen	Not specified	Identification as an IRF3-activating small molecule	[2]
Human moDC	Flow Cytometry	Not specified	Increased expression of CD83 and CD86	[2]
MEFs and A549	Gene Expression (qPCR)	Not specified	Induction of Ifit1 and Il6 expression (RIG-I dependent)	[2]

Table 2: In Vivo Adjuvant Activity of **KIN1148** with Influenza Vaccines (as a proxy for flavivirus studies)

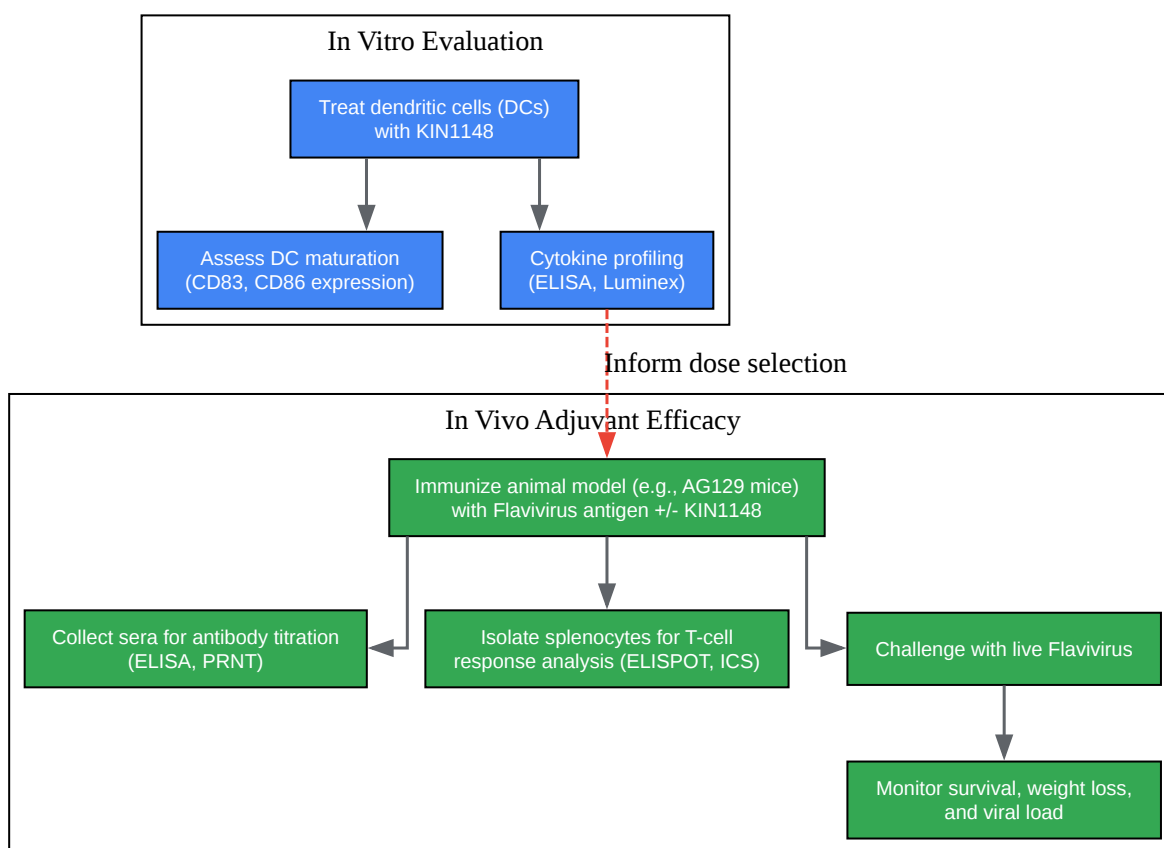
Animal Model	Vaccine	KIN1148 Formulation	Key Findings	Reference
C57BL/6J Mice	H5N1 Split Virus	Liposomal formulation	Enhanced protection against lethal challenge; induced neutralizing antibodies and T-cell responses	[2][6]
C57BL/6J Mice	H1N1 Split Virus	Liposomal formulation	Augmented protection and induced cross-protective antibody and T-cell responses	[2][6]
Mice	H1N1 A/California/07/2009	Not specified	Protection against lethal challenge; induced IL-10 and Th2 responses	[5][7]

Signaling Pathway and Experimental Workflow



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Caption: **KIN1148** activates RIG-I, leading to IRF3 and NF- κ B phosphorylation and nuclear translocation, driving antiviral gene expression.



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